

2-Methyl-6-nitroquinolin-4-amine molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-6-nitroquinolin-4-amine

Cat. No.: B185003

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An In-depth Technical Guide to 2-Methyl-6-nitroquinolin-4-amine

This technical guide provides a detailed overview of the physicochemical properties of **2-Methyl-6-nitroquinolin-4-amine**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **2-Methyl-6-nitroquinolin-4-amine** are summarized below.

Property	Value	Source
Molecular Formula	C10H9N3O2	[1]
Molecular Weight	203.2 g/mol	[1]

Experimental Protocols & Further Research

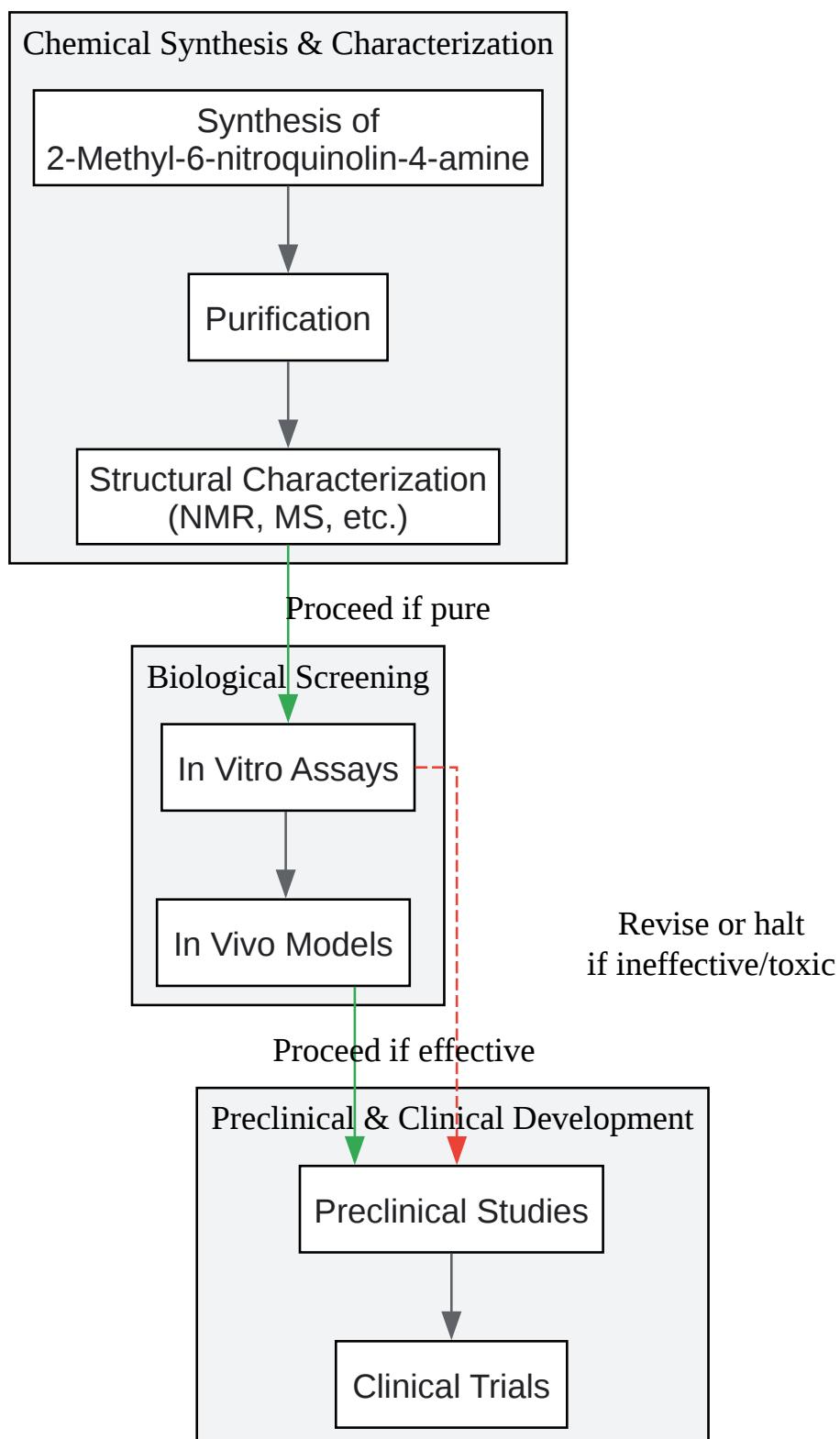
Detailed experimental protocols for the synthesis, purification, and analysis of **2-Methyl-6-nitroquinolin-4-amine**, as well as its potential signaling pathways and pharmacological activities, are areas of ongoing investigation. At present, specific, publicly available, detailed

experimental methodologies and established signaling pathways directly involving this compound are not widely documented in the cited literature.

Researchers interested in working with this compound would typically adapt general synthetic methods for quinoline derivatives, followed by standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) for characterization and purity assessment.

Logical Relationship Diagram

The following diagram illustrates a generalized workflow for the investigation of a novel chemical compound like **2-Methyl-6-nitroquinolin-4-amine** in a drug discovery context.

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References

- 1. scbt.com [scbt.com]
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